

# AF 568 Carboxylic Acid: A Comprehensive Technical Guide to its Spectral Properties

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## Compound of Interest

Compound Name: AF 568 carboxylic acid

Cat. No.: B12378172

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**AF 568 carboxylic acid** is a bright, orange-fluorescent dye that has become an indispensable tool in biological imaging and fluorescence-based assays. Its high photostability, pH insensitivity, and strong fluorescence quantum yield make it a popular choice for labeling proteins, nucleic acids, and other biomolecules. This technical guide provides an in-depth overview of the core spectral properties of **AF 568 carboxylic acid**, detailed experimental protocols for their determination, and visualizations to aid in understanding the underlying principles. Notably, **AF 568 carboxylic acid** is structurally identical to Alexa Fluor 568, and as such, their spectral properties are interchangeable.<sup>[1]</sup>

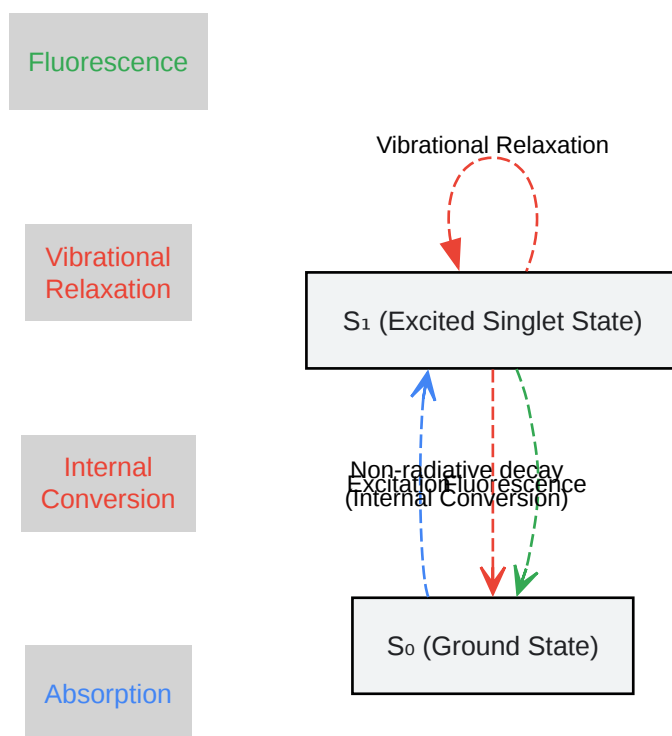
## Core Spectral and Photophysical Properties

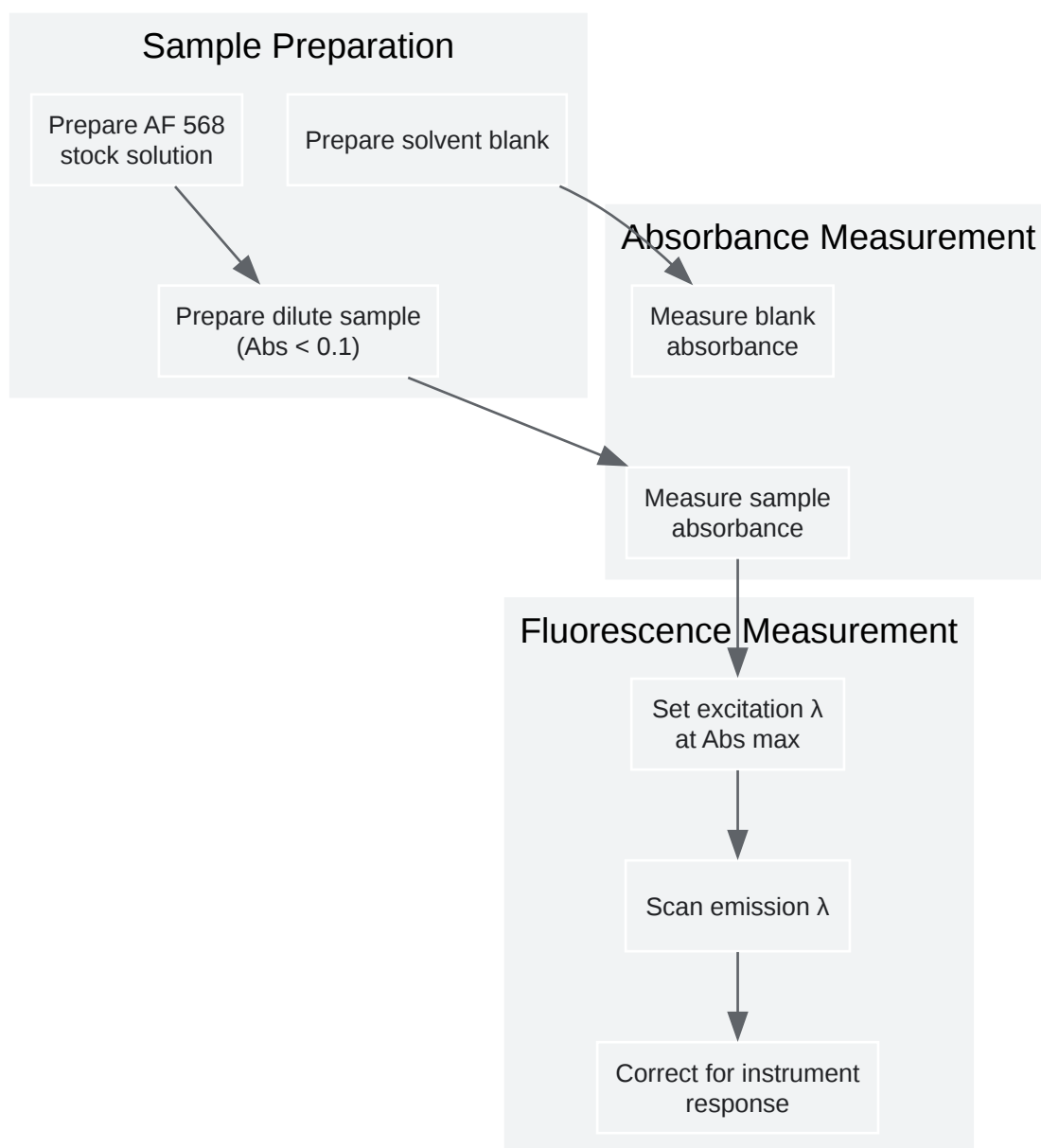
The utility of a fluorophore is defined by its specific spectral characteristics. These properties dictate the optimal instrumentation setup for its use and its suitability for various applications. The key spectral properties of **AF 568 carboxylic acid** are summarized in the table below.

Property	Value	References
Excitation Maximum ( $\lambda_{ex}$ )	572 - 579 nm	[1][2][3][4][5]
Emission Maximum ( $\lambda_{em}$ )	598 - 603 nm	[1][2][3][4][5]
Molar Extinction Coefficient ( $\epsilon$ )	~91,000 - 94,238 M <sup>-1</sup> cm <sup>-1</sup>	[2][4]
Fluorescence Quantum Yield ( $\Phi$ )	~0.69 - 0.912	[2][4]
Fluorescence Lifetime ( $\tau$ )	~3.56 ns	[6]

## Understanding the Photophysical Processes

The fluorescence of **AF 568 carboxylic acid** can be understood through the principles of molecular photophysics, often visualized using a Jablonski diagram. This diagram illustrates the electronic and vibrational states of a molecule and the transitions between them.





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